

Disperse Blue 1 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 1

Cat. No.: B124965

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In-Depth Technical Guide: Disperse Blue 1

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **Disperse Blue 1**, an anthraquinone-based dye.

Quantitative Data Summary

The fundamental molecular properties of **Disperse Blue 1** are summarized in the table below for clear and easy reference.

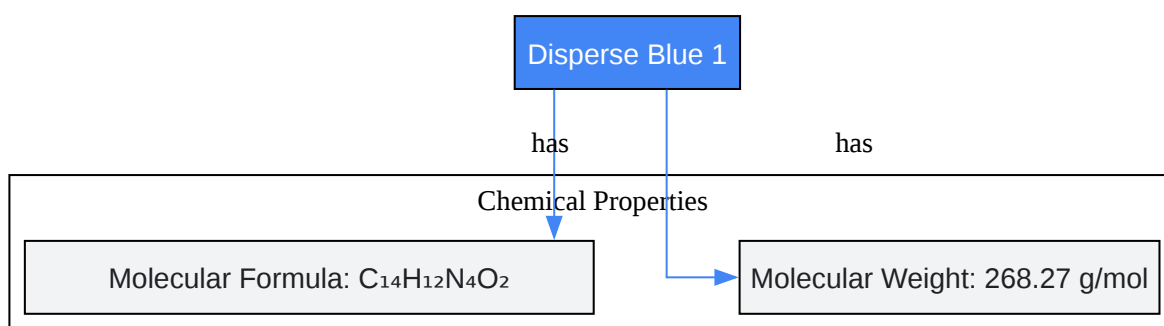
Property	Value	Citations
Molecular Formula	C14H12N4O2	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Weight	268.27 g/mol	[1] [2] [3] [4] [9]
Monoisotopic Mass	268.09602564 Da	[1]
CAS Number	2475-45-8	[1] [2] [3] [5] [9]
IUPAC Name	1,4,5,8-tetraaminoanthracene-9,10-dione	[1]

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and signaling pathways are not applicable to the fundamental chemical data of molecular weight and formula for **Disperse Blue 1**. This compound is primarily used as a dye in textiles, plastics, and as a staining agent in biological research.^{[4][6]} Its mechanism of action in dyeing involves forming non-covalent interactions, such as van der Waals forces and hydrogen bonds, with polymer fibers.^[6]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core identifiers.



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Caption: Relationship between **Disperse Blue 1** and its molecular properties.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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